

A Technical Guide to 4-Bromo-2-chloro-6-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-chloro-6-methylpyridine

Cat. No.: B578623

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **4-Bromo-2-chloro-6-methylpyridine**, a key heterocyclic intermediate. It covers its chemical properties, a representative synthetic approach, and its applications in medicinal chemistry and other fields, presented for a specialist audience in chemical research and development.

IUPAC Name and Chemical Identifiers

The formal IUPAC name for the compound is **4-bromo-2-chloro-6-methylpyridine**.^[1] It is a substituted pyridine ring featuring a bromine atom at the 4-position, a chlorine atom at the 2-position, and a methyl group at the 6-position.^[2]

Identifier	Value
IUPAC Name	4-bromo-2-chloro-6-methylpyridine ^[1]
CAS Number	1206250-53-4 ^{[1][2][3][4]}
Molecular Formula	C ₆ H ₅ BrClN ^{[1][2]}
InChI Key	VZKVJDPXLSTENW-UHFFFAOYSA-N ^[1]
Canonical SMILES	CC1=CC(=C(N=C1)Cl)Br ^[1]

Physicochemical Properties

The properties of **4-Bromo-2-chloro-6-methylpyridine** make it a versatile reagent in organic synthesis. It can be found as a liquid, solid, or semi-solid, depending on its purity and the ambient conditions.^[2]

Property	Value	Source
Molecular Weight	206.47 g/mol	[1]
Boiling Point	238 °C	[5]
Density	1.624 g/cm ³	[5]
Flash Point	98 °C	[5]
pKa (Predicted)	1.21 ± 0.10	[5]
Purity Available	95% - 98%	[2][6]
Storage Conditions	Inert atmosphere, store at 2-8°C or under -20°C in a freezer. Keep in a dark place.	[5]

Synthesis and Experimental Protocols

The synthesis of substituted pyridines like **4-Bromo-2-chloro-6-methylpyridine** often involves a multi-step process starting from more common pyridine derivatives. Halogenation reactions are central to this process. While a specific, published step-by-step protocol for this exact molecule is not readily available, a representative synthetic strategy can be outlined based on established pyridine chemistry.

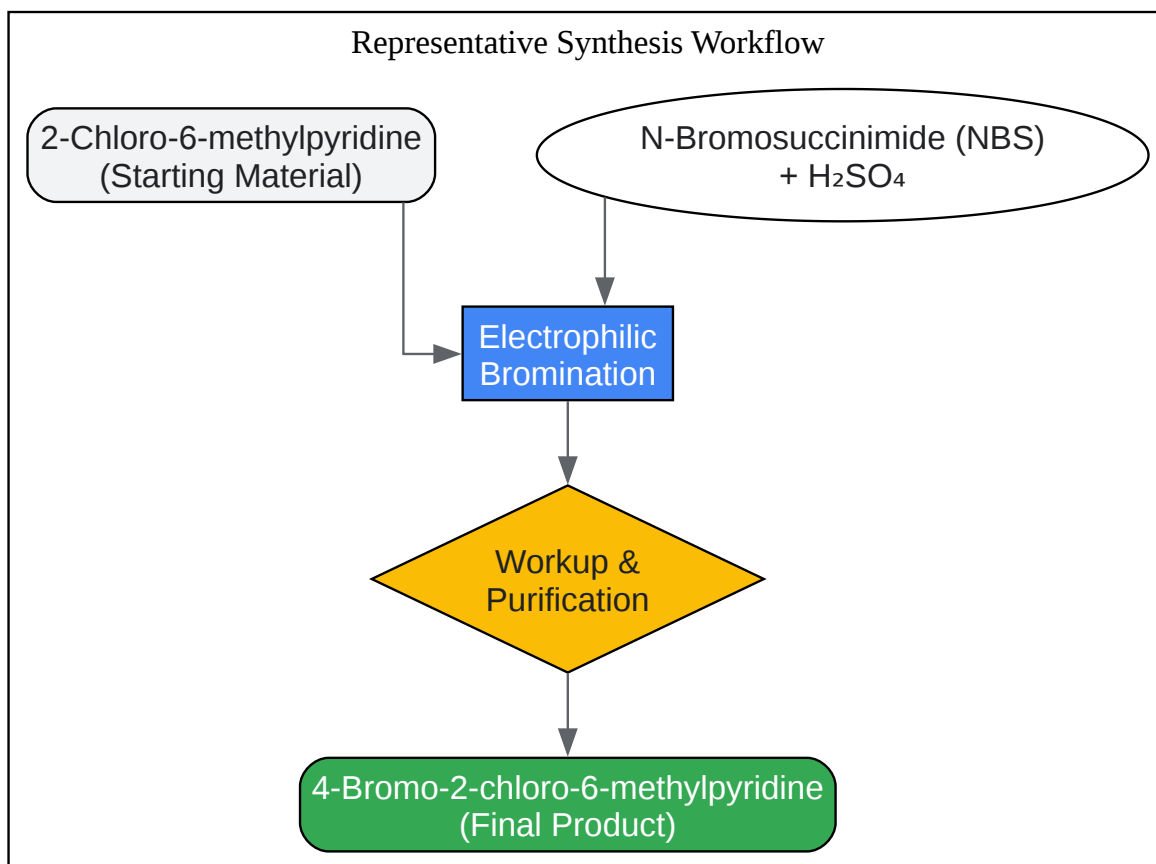
A plausible approach involves the selective halogenation of a suitable precursor, such as 2-chloro-6-methylpyridine.

Hypothetical Experimental Protocol: Bromination of 2-chloro-6-methylpyridine

- Objective: To introduce a bromine atom at the 4-position of the 2-chloro-6-methylpyridine ring.

- Materials: 2-chloro-6-methylpyridine (1.0 eq), N-Bromosuccinimide (NBS) (1.1 eq), concentrated sulfuric acid, dichloromethane (DCM), sodium bicarbonate solution, anhydrous magnesium sulfate.
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve 2-chloro-6-methylpyridine in dichloromethane.
 - Cool the mixture in an ice bath to 0 °C.
 - Slowly add concentrated sulfuric acid to the solution while maintaining the temperature.
 - Portion-wise, add N-Bromosuccinimide (NBS) to the stirring mixture over 30 minutes, ensuring the temperature does not rise significantly.
 - Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
 - Upon completion, carefully quench the reaction by pouring it over crushed ice.
 - Neutralize the mixture with a saturated sodium bicarbonate solution until the pH is approximately 7-8.
 - Extract the aqueous layer with dichloromethane (3x).
 - Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
 - Purify the crude product via flash column chromatography to yield the final product, **4-Bromo-2-chloro-6-methylpyridine**.

This protocol is a representative example; reaction conditions such as solvent, temperature, and brominating agent may be optimized for yield and purity.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis of **4-Bromo-2-chloro-6-methylpyridine**.

Applications in Research and Drug Development

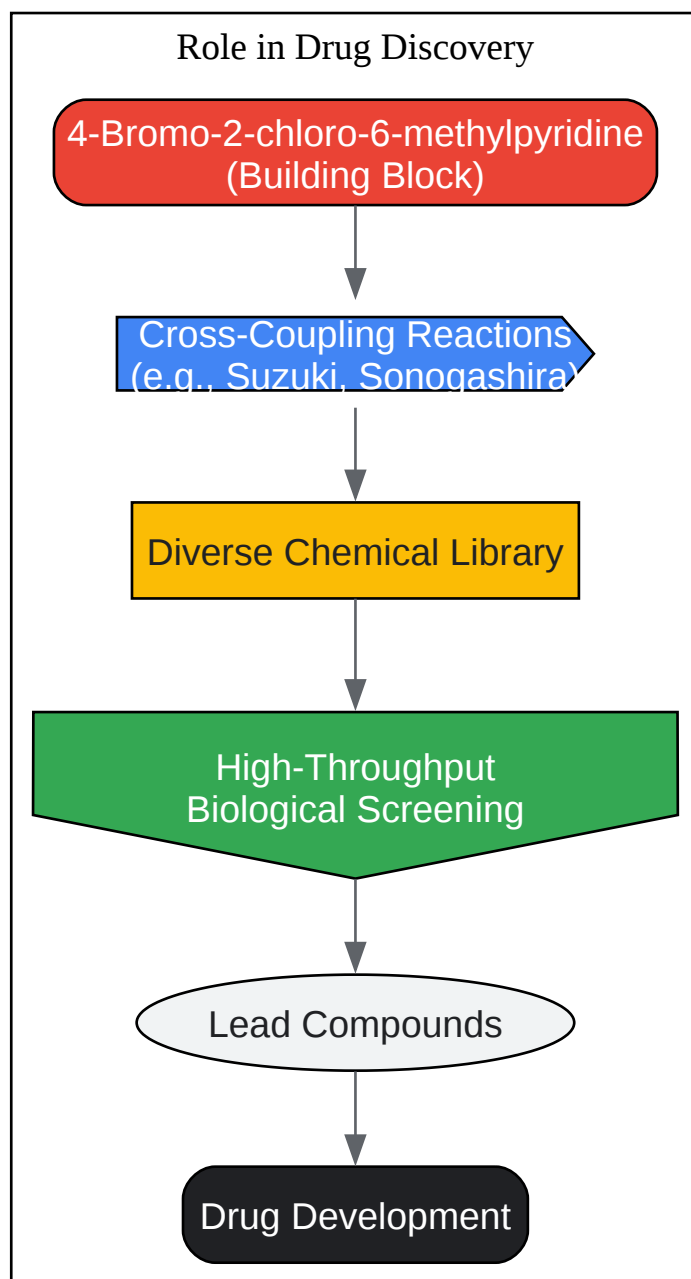
Halogenated pyridines are crucial building blocks in modern synthetic chemistry, particularly in the pharmaceutical and agrochemical industries.^{[2][7][8]} The bromine and chlorine substituents on the pyridine ring of **4-Bromo-2-chloro-6-methylpyridine** serve as versatile functional handles for further molecular elaboration.

- **Medicinal Chemistry:** The primary application of this compound is as an intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs).^[7] The reactivity of the carbon-bromine and carbon-chlorine bonds makes it an excellent substrate for various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig).^[8] These

reactions allow for the efficient construction of complex molecular scaffolds, which is a cornerstone of drug discovery.^[9] Derivatives of substituted pyridines are integral to the development of kinase inhibitors and other targeted therapies.^{[8][9]}

- **Agrochemicals:** Similar to its role in pharmaceuticals, this compound can serve as a precursor for the synthesis of advanced pesticides, herbicides, and fungicides.^{[7][8]} The specific substitution pattern can be tailored to achieve desired biological activities for crop protection.
- **Material Science:** The pyridine scaffold can also be incorporated into functional polymers and other advanced materials, where its electronic and structural properties can be exploited.^[8]

The role of this intermediate in drug discovery exemplifies a common workflow where a versatile building block is used to generate a wide range of candidate molecules for biological testing.



[Click to download full resolution via product page](#)

Caption: The utility of **4-Bromo-2-chloro-6-methylpyridine** in a drug discovery pipeline.

Safety and Handling

4-Bromo-2-chloro-6-methylpyridine is classified as harmful and an irritant.[1]

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Signal Word: Danger.[1]

Standard laboratory personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-2-chloro-6-methylpyridine | C₆H₅BrClN | CID 53429237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. indiamart.com [indiamart.com]
- 3. 4-bromo-2-chloro-6-methylpyridine | 1206250-53-4 [chemicalbook.com]
- 4. 4-bromo-2-chloro-6-methylpyridine [allbiopharm.com]
- 5. 4-bromo-2-chloro-6-methylpyridine CAS#: 1206250-53-4 [chemicalbook.com]
- 6. calpaclab.com [calpaclab.com]
- 7. innospk.com [innospk.com]
- 8. nbinno.com [nbinno.com]
- 9. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [A Technical Guide to 4-Bromo-2-chloro-6-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578623#4-bromo-2-chloro-6-methylpyridine-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com